

# Personal protective equipment for handling Biphenyl-2-sulfonyl chloride

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## Compound of Interest

Compound Name: Biphenyl-2-sulfonyl chloride

Cat. No.: B1270869

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## Essential Safety and Handling Guide for Biphenyl-2-sulfonyl chloride

This guide provides crucial safety protocols, operational procedures, and disposal plans for the handling of **Biphenyl-2-sulfonyl chloride** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

## Chemical and Physical Properties

The following table summarizes the key quantitative data for **Biphenyl-2-sulfonyl chloride**.

| Property            | Value   | Source(s) |
|---------------------|---|-----------|
| Molecular Formula   | C <sub>12</sub> H <sub>9</sub> ClO <sub>2</sub> S | [1][2]    |
| Molecular Weight    | 252.72 g/mol                                      | [1][3]    |
| Appearance          | Beige or white solid powder                       | [1][4]    |
| Purity              | ≥ 95% (NMR)                                       | [1]       |
| Melting Point       | 102.2-103.4°C / 114°C                             | [2][5]    |
| Storage Temperature | 0-8 °C  | [1]       |
| Storage Class       | 11 - Combustible Solids                           | [3]       |

## Operational Plan: Safe Handling Protocol

Adherence to the following step-by-step procedures is mandatory to minimize risk and ensure a safe laboratory environment.

### Engineering Controls and Preparation

- Ventilation: Always handle **Biphenyl-2-sulfonyl chloride** in a well-ventilated area.<sup>[6]</sup> A certified chemical fume hood is required for all operations involving this solid, especially when transferring or weighing.
- Safety Equipment: Ensure that a safety shower and an eyewash station are readily accessible and in close proximity to the workstation.<sup>[6]</sup>
- Material Incompatibility: Keep the chemical away from incompatible materials such as bases, strong oxidizing agents, alcohols, acids, and water/moisture.<sup>[5][6]</sup> Sulfonyl chlorides should be stored in a desiccator or under nitrogen to prevent degradation by moisture.<sup>[7]</sup>

### Required Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is critical to prevent exposure. The following equipment must be worn at all times when handling **Biphenyl-2-sulfonyl chloride**:

- Eye and Face Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations.<sup>[6]</sup> For procedures with a higher risk of splashing, a full-face shield is mandatory.<sup>[8][9]</sup>
- Skin Protection:
  - Gloves: Wear double-layered, chemical-resistant gloves (e.g., nitrile).<sup>[8][9]</sup> Change gloves every 30-60 minutes or immediately if they become contaminated or damaged.<sup>[9]</sup>
  - Lab Coat/Gown: A chemical-resistant lab coat or gown with a closed front and long sleeves is required to protect against skin contact.<sup>[6][8][9]</sup>
- Respiratory Protection: For operations that may generate dust, or if irritation is experienced, use a NIOSH/MSHA approved respirator.<sup>[6][9]</sup> All respiratory protection requires proper fit-testing and training.<sup>[9]</sup>

- Footwear: Closed-toe, chemical-resistant shoes must be worn in the laboratory.[8][10]

## Step-by-Step Handling Procedure

- Preparation: Don all required PPE before entering the designated handling area.
- Weighing and Transfer: Conduct all weighing and transfer operations within a chemical fume hood to control dust.
- Addition to Reaction: When adding the solid to a reaction vessel, do so slowly and carefully to avoid creating dust.
- Post-Handling: After handling, wash hands, face, and any exposed skin thoroughly with soap and water.[4][6]
- Decontamination: Clean all equipment and the work area thoroughly after use. Remove and dispose of contaminated PPE properly.

## First Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[5] Seek immediate medical attention.[5][6]
- Skin Contact: Take off immediately all contaminated clothing.[4] Rinse skin with plenty of water or shower.[6] Call a physician immediately.[5]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[6] Call a poison center or doctor if you feel unwell.[6]
- Ingestion: Rinse mouth. DO NOT induce vomiting.[4][6] Seek immediate medical attention.[5][6]

## Disposal Plan

Proper disposal of **Biphenyl-2-sulfonyl chloride** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

## Waste Collection and Disposal Protocol

- **Waste Segregation:** Collect all waste containing **Biphenyl-2-sulfonyl chloride**, including contaminated consumables (e.g., gloves, weighing paper), in a designated, clearly labeled, and sealed hazardous waste container.
- **Labeling:** The waste container must be labeled with "Hazardous Waste" and the chemical name "**Biphenyl-2-sulfonyl chloride**."
- **Storage:** Store the sealed waste container in a designated, secure, and well-ventilated hazardous waste accumulation area, away from incompatible materials.
- **Final Disposal:** Dispose of the contents and the container through an approved and licensed waste disposal plant.<sup>[6]</sup> Adhere to all local, state, and federal regulations for chemical waste disposal.

## Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling and disposal of **Biphenyl-2-sulfonyl chloride**.

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